

# A Comprehensive Technical Guide to the Thermal Properties of Sodium Sulfate Decahydrate

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## Compound of Interest

Compound Name: *decahydrate*

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This in-depth technical guide provides a comprehensive overview of the core thermal properties of sodium sulfate **decahydrate** ( $\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$ ), a material of significant interest for thermal energy storage and various pharmaceutical applications. This document details quantitative thermal data, outlines experimental protocols for its characterization, and presents a logical workflow for its analysis.

## Core Thermal Properties

Sodium sulfate **decahydrate**, also known as Glauber's salt, is an inorganic hydrated salt recognized for its distinct phase change behavior around ambient temperatures. This property makes it a compelling candidate for applications requiring thermal regulation. A summary of its key thermal properties is presented in the tables below.

## Quantitative Thermal Data

The following tables summarize the essential quantitative thermal properties of sodium sulfate **decahydrate**, compiled from various scientific sources.

Table 1: Fundamental Thermal and Physical Properties

Property	Value	Units
Melting Point	32.38 - 32.4[1]	°C
Heat of Fusion	252[1]	kJ/kg
79[2]	kJ/mol	
Specific Heat Capacity (Solid)	549.5 (at 298 K)[2]	J/(mol·K)
Thermal Conductivity (Solid)	~0.5[3]	W/(m·K)
Density	1.464[1]	g/cm <sup>3</sup>
Molar Mass	322.19	g/mol

Table 2: Thermal Conductivity of Sodium Sulfate **Decahydrate** Composites

Composite Material	Thermal Conductivity	Units
Pure Sodium Sulfate Decahydrate	~0.5[3]	W/(m·K)
+ Expanded Graphite (25 wt%)	4.1[3]	W/(m·K)
+ Boron Nitride Nanosheets (2 mass%)	2.172[4]	W/(m·K)

## Phase Transitions and Decomposition

Sodium sulfate **decahydrate** undergoes a primary phase transition at its melting point, where it incongruently melts into anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) and a saturated aqueous solution. [5] This transition is reversible, though it can be prone to supercooling and phase separation, which are critical considerations in practical applications.[1][5]

The decomposition of sodium sulfate **decahydrate** primarily involves the loss of its water of hydration. This process can be systematically studied using thermogravimetric analysis (TGA). The dehydration occurs in a single step upon heating, resulting in the formation of the anhydrous salt.[2] The theoretical weight loss upon complete dehydration is approximately 55.9%.

## Experimental Protocols

Accurate characterization of the thermal properties of sodium sulfate **decahydrate** is crucial for its effective application. The following sections detail the methodologies for key analytical techniques.

### Differential Scanning Calorimetry (DSC)

DSC is employed to determine the melting point and heat of fusion of sodium sulfate **decahydrate**.

Methodology:

- **Sample Preparation:** A small sample of sodium sulfate **decahydrate** (typically 5-10 mg) is hermetically sealed in an aluminum pan.<sup>[6]</sup> This is crucial to prevent water loss during the experiment.
- **Instrument Calibration:** The DSC instrument is calibrated for temperature and enthalpy using certified standards, such as indium.
- **Experimental Conditions:** The sample is subjected to a controlled temperature program. A typical program involves heating the sample from a sub-ambient temperature (e.g., 0 °C) to above its melting point (e.g., 50 °C) at a constant heating rate (e.g., 5-10 °C/min) under an inert nitrogen atmosphere (purge rate of 20-50 mL/min).<sup>[6][7]</sup>
- **Data Analysis:** The melting point is determined as the onset or peak of the endothermic transition on the resulting thermogram. The heat of fusion is calculated by integrating the area of the melting peak.

### Thermogravimetric Analysis (TGA)

TGA is used to study the thermal stability and decomposition behavior of sodium sulfate **decahydrate**, specifically its dehydration process.

Methodology:

- **Sample Preparation:** A precisely weighed sample of sodium sulfate **decahydrate** (typically 10-20 mg) is placed in an open TGA pan, commonly made of alumina or platinum.

- **Instrument Calibration:** The TGA's balance and temperature sensors are calibrated according to the manufacturer's specifications.
- **Experimental Conditions:** The sample is heated from ambient temperature to a temperature sufficient to ensure complete dehydration (e.g., 200 °C) at a controlled heating rate (e.g., 10 °C/min). The experiment is typically conducted under a dynamic inert atmosphere, such as nitrogen, with a consistent flow rate (e.g., 50-100 mL/min).[8]
- **Data Analysis:** The TGA curve plots the sample's mass as a function of temperature. The temperature at which weight loss begins indicates the onset of dehydration. The total percentage of weight loss corresponds to the amount of water of hydration in the original sample.

## Transient Plane Source (TPS) Method

The TPS method is a versatile technique for measuring the thermal conductivity of materials, including phase change materials like sodium sulfate **decahydrate**.

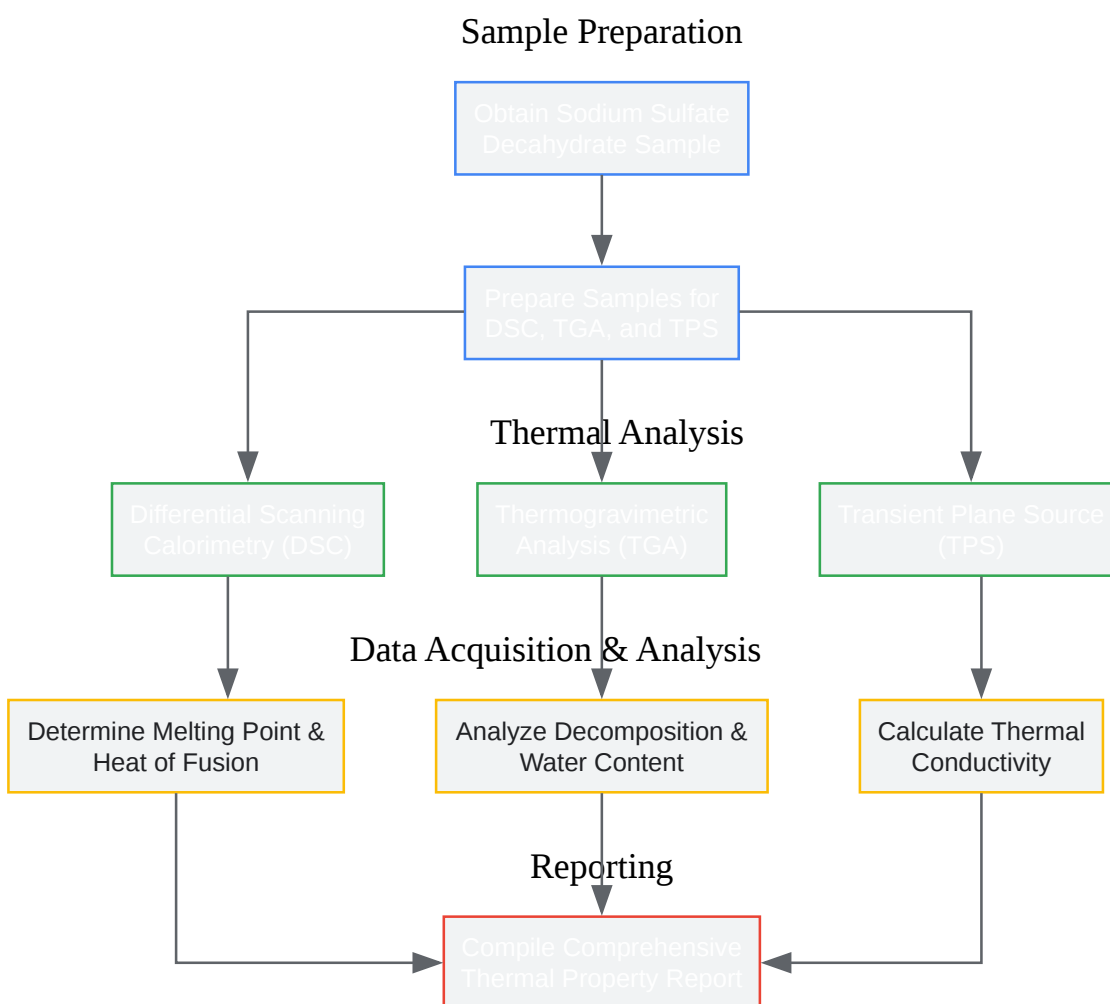
Methodology:

- **Sample Preparation:** Two identical flat-surfaced samples of solid sodium sulfate **decahydrate** are prepared. The surfaces must be smooth to ensure good thermal contact with the TPS sensor.
- **Sensor Placement:** The TPS sensor, a thin, flat, spiral-shaped resistive element, is sandwiched between the two sample pieces.
- **Measurement Principle:** A short electrical pulse is passed through the sensor, generating a small amount of heat. The sensor also acts as a temperature monitor, recording its own temperature increase over time.
- **Data Analysis:** The rate at which the temperature of the sensor changes is dependent on the thermal transport properties of the surrounding material. By analyzing the temperature versus time response, the thermal conductivity and thermal diffusivity of the sodium sulfate **decahydrate** can be calculated.[2]

## Visualizations

## Experimental Workflow for Thermal Characterization

The following diagram illustrates a typical experimental workflow for the comprehensive thermal analysis of sodium sulfate **decahydrate**.



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Caption: Workflow for Thermal Analysis of Sodium Sulfate **Decahydrate**.

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